An In-depth Technical Guide to α-Hydroxybenzeneacetamide: Nomenclature, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Hydroxy-2-phenylacetamide hydrate*
Cat. No.:	*B12330320*

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This guide provides a comprehensive technical overview of α-Hydroxybenzeneacetamide, a molecule of significant interest in synthetic and medicinal chemistry. Intended for researchers, scientists, and drug development professionals, this document delves into the compound's nomenclature, physicochemical properties, synthesis methodologies, and its role as a valuable chiral building block in the development of therapeutic agents.

Introduction and Nomenclature

α-Hydroxybenzeneacetamide, a derivative of phenylacetamide, is a chiral molecule that serves as a crucial intermediate in various chemical syntheses. Its structure features a phenyl group and an amide functional group attached to a stereogenic carbon, which also bears a hydroxyl group. This unique arrangement of functional groups imparts specific chemical reactivity and makes it a valuable synthon, particularly for creating complex, biologically active molecules.

The standard nomenclature for this compound according to the International Union of Pure and Applied Chemistry (IUPAC) is 2-hydroxy-2-phenylacetamide[1][2].

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Synonyms and Identifiers

Due to its common usage and historical context, 2-hydroxy-2-phenylacetamide is known by several synonyms. Mandelamide is the most prevalent trivial name. A comprehensive list of its identifiers is provided below for clarity and cross-referencing.

Identifier Type	Value
IUPAC Name	2-hydroxy-2-phenylacetamide[1][2]
Common Name	Mandelamide[2][3]
CAS Number	4410-31-5[1][4]
Molecular Formula	$C_8H_9NO_2$[1][2]
Molecular Weight	151.16 g/mol [2]
Synonyms	α-Hydroxybenzeneacetamide[5], (±)-Mandelamide[3], DL-Mandelamide[4], Benzeneacetamide, α-hydroxy-[4], 2-Phenylglycolamide[3], Amygdalinamide[3]

Physicochemical and Spectroscopic Properties

Understanding the physical and chemical properties of 2-hydroxy-2-phenylacetamide is fundamental to its application in research and development. The compound is typically a white to pale cream crystalline powder[1].

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Property	Value	Source
Melting Point	133-134 °C	[2]
Appearance	White to pale cream crystals or powder	[1]
Topological Polar Surface Area	63.3 Å²	
InChI Key	MAGPZHKLEZXLNU-UHFFFAOYNA-N	
SMILES	NC(=O)C(O)C1=CC=CC=C1	[1]

Spectroscopic data are critical for the structural confirmation and purity assessment of synthesized 2-hydroxy-2-phenylacetamide. Key spectral features are available from various databases, including IR, and Mass Spectrometry data[2][3].

Synthesis of 2-hydroxy-2-phenylacetamide

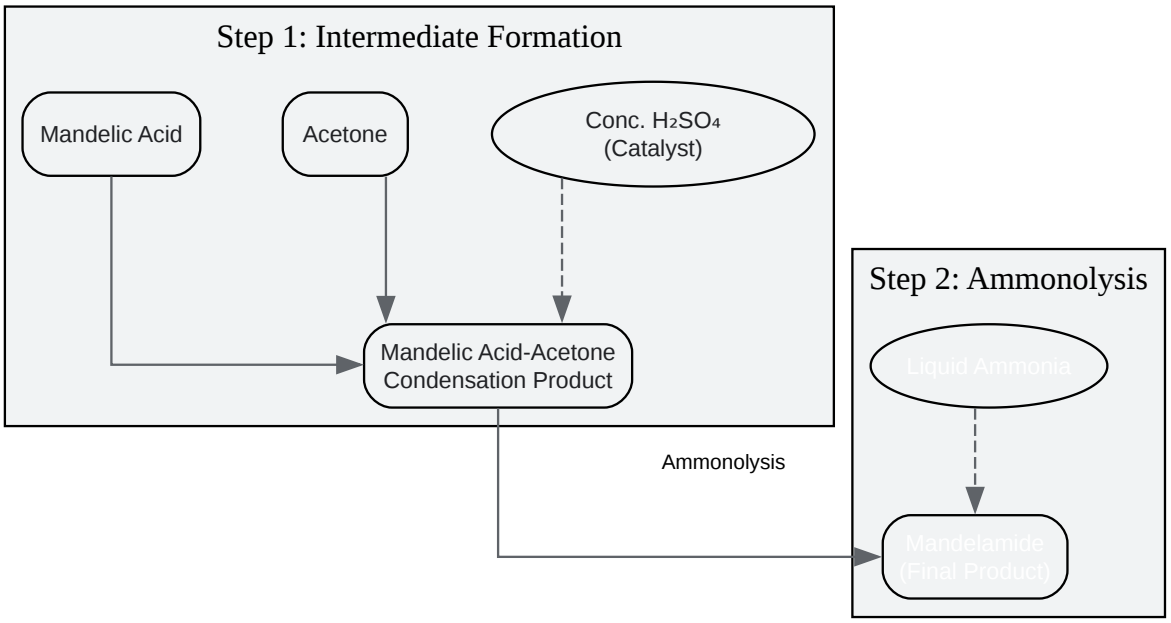
The synthesis of mandelamide can be approached through both classical chemical methods and modern biocatalytic routes. The choice of method often depends on the desired scale, purity requirements, and, crucially, the need for a specific enantiomer.

Chemical Synthesis Workflow

A well-established and reliable method for the preparation of racemic mandelamide proceeds from mandelic acid. This procedure, detailed in Organic Syntheses, involves the formation of a mandelic acid-acetone condensation product, which is subsequently subjected to ammonolysis.

The overall workflow can be visualized as a two-step process:

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Caption: Chemical synthesis workflow for Mandelamide.

Experimental Protocol: Synthesis from Mandelic Acid

This protocol is adapted from a procedure published in Organic Syntheses.

Materials:

- Mandelic acid
- Acetone
- Concentrated Sulfuric Acid (sp. gr. 1.84)
- Liquid Ammonia
- Anhydrous Sodium Carbonate
- Absolute Ethanol

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- Ice

Procedure:

- Formation of the Intermediate: a. Dissolve mandelic acid in acetone in a three-necked flask equipped with a stirrer, dropping funnel, and thermometer. b. Cool the flask in an ice-salt bath. c. Slowly add concentrated sulfuric acid through the dropping funnel, maintaining the temperature below -10°C. d. Pour the reaction mixture into an ice-cold solution of sodium carbonate in water. e. The mandelic acid-acetone condensation product will precipitate. Wash the precipitate with ice water, filter, and dry under reduced pressure.

- Ammonolysis: a. Add the dried intermediate in portions to liquid ammonia contained in a Dewar flask. b. Allow the ammonolysis to proceed overnight as the liquid ammonia evaporates. c. Once the ammonia has evaporated to leave a powdery mass, the reaction is complete.

- Purification: a. Treat the crude product with hot absolute ethanol to dissolve the mandelamide. b. Filter the hot solution to remove insoluble impurities. c. Cool the filtrate in an ice bath to crystallize the mandelamide. d. Collect the crystals by filtration. The resulting glistening white crystals of mandelamide typically have a melting point of around 132-134°C.

Causality and Self-Validation: The use of concentrated sulfuric acid acts as a catalyst and a dehydrating agent to promote the formation of the acetone ketal of mandelic acid. This intermediate is more susceptible to nucleophilic attack by ammonia than the free carboxylic acid. The subsequent ammonolysis with liquid ammonia provides a high concentration of the nucleophile to drive the reaction to completion. The purity of the final product is validated by its melting point and can be further confirmed by spectroscopic methods like NMR or IR.

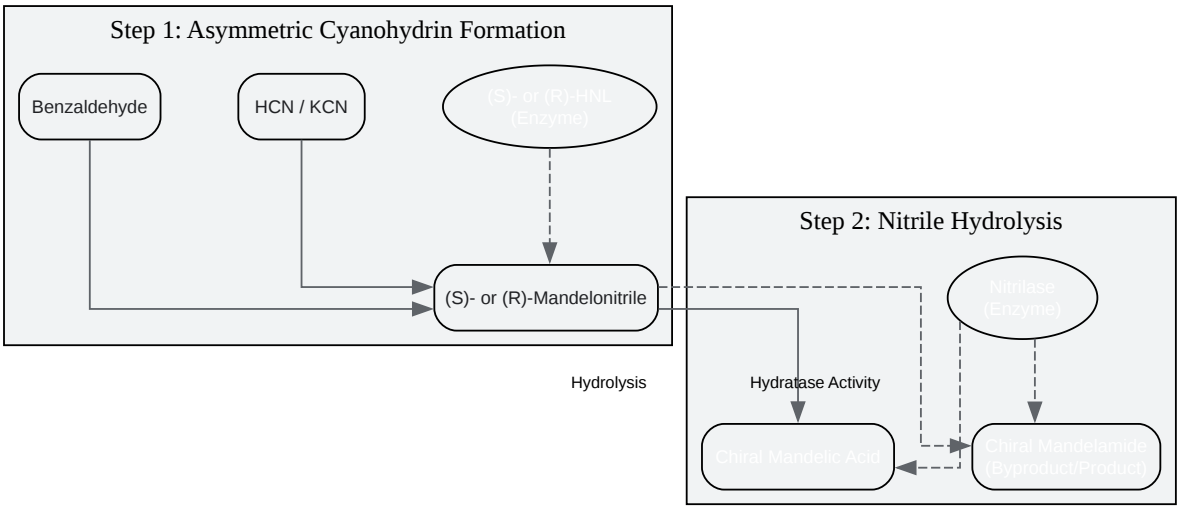
Enzymatic Synthesis and Biocatalysis

Modern pharmaceutical development increasingly favors "green" chemistry, and enzymatic synthesis offers a highly selective and environmentally benign alternative to traditional methods. While direct enzymatic amidation of mandelic acid is one route, a more common biocatalytic approach involves the use of nitrilase enzymes.

In this pathway, a hydroxynitrile lyase (HNL) catalyzes the stereoselective addition of cyanide to benzaldehyde to form mandelonitrile. A subsequent hydrolysis of the nitrile group by a

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nitrilase yields mandelic acid. Notably, some nitrilases can also exhibit nitrile hydratase activity, leading to the formation of mandelamide as a byproduct or, in some engineered systems, the primary product[4].



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Caption: Bienzymatic cascade for mandelic acid and mandelamide.

Recombinant E. coli strains have been engineered to co-express both an (R)-specific oxynitrilase and a nitrilase variant that favors amide formation, enabling the direct, enantioselective synthesis of (R)-mandelic acid amide from benzaldehyde and cyanide[6]. This whole-cell biocatalysis approach is highly efficient and simplifies downstream processing.

Applications in Research and Drug Development

The primary value of 2-hydroxy-2-phenylacetamide and its parent acid, mandelic acid, in the pharmaceutical industry lies in their utility as chiral building blocks. The presence of a stereocenter is of paramount importance, as different enantiomers of a drug can have vastly different pharmacological and toxicological profiles[7].

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- Precursor to Chiral APIs: Mandelamide is a derivative of mandelic acid, a compound widely used in the synthesis of various active pharmaceutical ingredients (APIs). Enantiomerically pure mandelic acid is a key starting material for semi-synthetic penicillins and cephalosporins, as well as anti-inflammatory and anti-cancer agents. The amide functionality of mandelamide offers a different reactive handle for further chemical elaboration.

- Chiral Resolution: Mandelamide itself has been studied as a resolving agent. The formation of diastereomeric cocrystals between a single enantiomer of mandelamide (e.g., S-mandelamide) and a racemic mixture of another chiral compound can allow for the separation of the target compound's enantiomers[8].

- Enzymology and Mechanistic Studies: Mandelamide is the natural substrate for the enzyme mandelamide hydrolase (MAH). This enzyme is part of the amidase signature (AS) family, which also includes the well-studied fatty acid amide hydrolase (FAAH), a significant drug target. Studying the substrate specificity and catalytic mechanism of MAH provides valuable insights into the broader AS enzyme family, aiding in the design of specific enzyme inhibitors for therapeutic purposes[9].

Conclusion

2-hydroxy-2-phenylacetamide, or mandelamide, is more than a simple chemical compound; it is a versatile tool for chemists and drug developers. Its well-defined structure and properties, coupled with robust chemical and biocatalytic synthesis routes, make it an accessible and valuable intermediate. Its importance is intrinsically linked to the concept of chirality in drug design, where it serves as a model system, a resolving agent, and a precursor to enantiomerically pure pharmaceuticals. As the demand for stereochemically defined drugs continues to grow, the utility of chiral synthons like mandelamide is set to expand, underscoring the importance of a thorough understanding of its chemical and biological landscape.

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- To cite this document: BenchChem. [An In-depth Technical Guide to α-Hydroxybenzeneacetamide: Nomenclature, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12330320/docs#an-in-depth-technical-guide-to-hydroxybenzeneacetamide-nomenclature-synthesis-and-applications]

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